

3-Methyl Hippuric Acid-d7 CAS number and molecular weight

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Compound of Interest

Compound Name: 3-Methyl Hippuric Acid-d7

Cat. No.: B565009

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An In-Depth Technical Guide to 3-Methyl Hippuric Acid-d7

This technical guide provides comprehensive information on **3-Methyl Hippuric Acid-d7**, a deuterated analog of 3-Methyl Hippuric Acid. It is intended for researchers, scientists, and professionals in drug development and analytical chemistry. This document covers the compound's chemical properties, applications, and relevant experimental protocols.

Core Compound Information

3-Methyl Hippuric Acid-d7 is primarily utilized as an internal standard in analytical and pharmacokinetic studies.^[1] Its stable isotope labeling allows for precise quantification of its non-deuterated counterpart, 3-Methyl Hippuric Acid, in biological matrices using mass spectrometry and liquid chromatography techniques.^[1] The parent compound, 3-methylhippuric acid, is a metabolite of m-xylene, making its measurement in urine a key biomarker for monitoring xylene exposure.^{[2][3]}

Chemical and Physical Properties

The fundamental properties of **3-Methyl Hippuric Acid-d7** are summarized below.

Property	Value	Citations
CAS Number	1216551-07-3	[1][4][5][6][7][8]
Molecular Formula	C ₁₀ H ₄ D ₇ NO ₃	[1][4][6][7][8]
Molecular Weight	200.24 g/mol	[1][4][7][8]
IUPAC Name	N-(3-Methylbenzoyl)glycine-d7	[1]
Synonyms	m-Methylhippuric Acid-d7, m-Toluric Acid-d7	[1][7][8]
Appearance	White to off-white solid	[6]
Purity	>95% (HPLC)	[5]

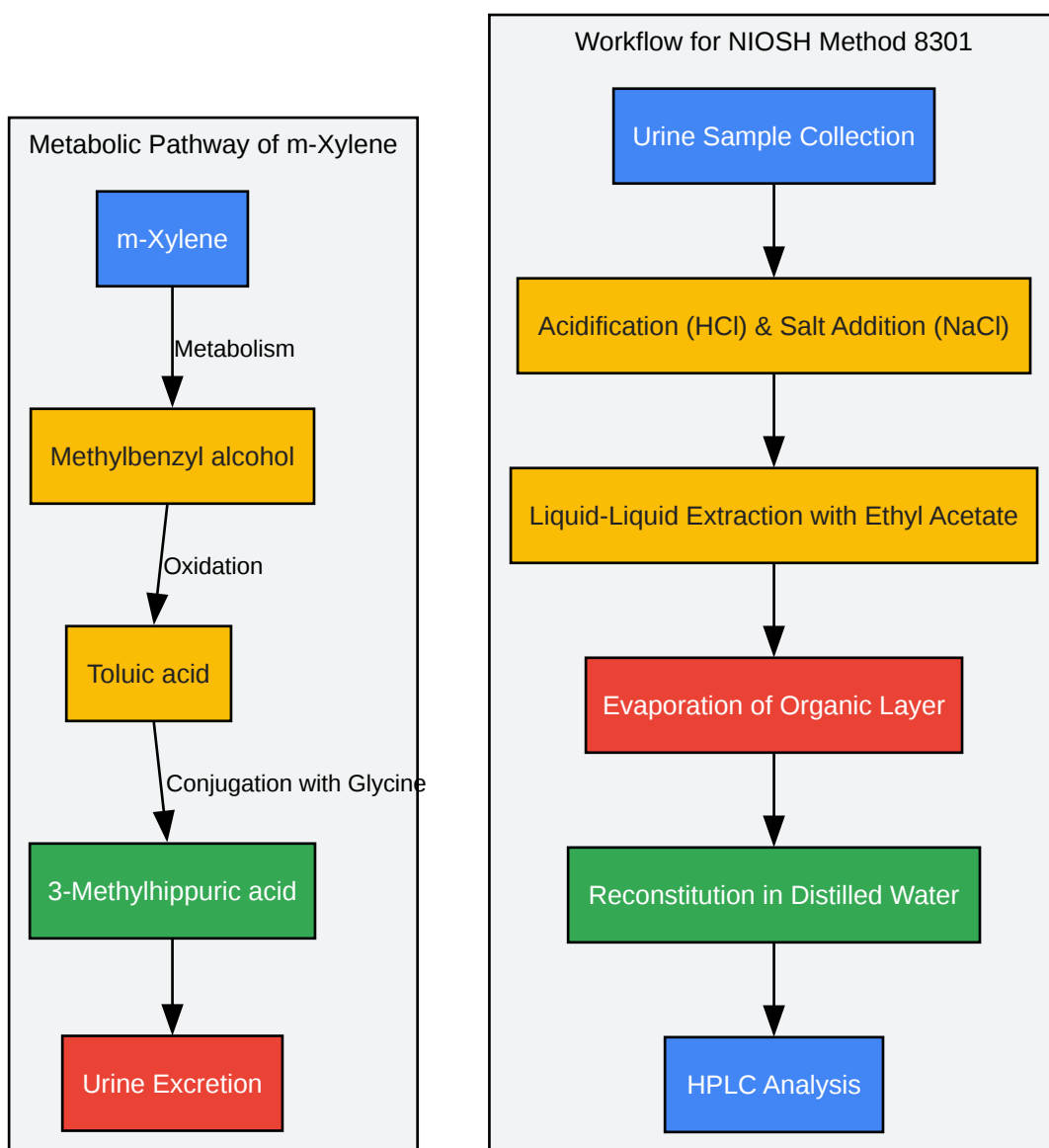
Applications in Research

The primary application of **3-Methyl Hippuric Acid-d7** is as an internal standard for the quantitative analysis of 3-methylhippuric acid. The incorporation of seven deuterium atoms provides a distinct mass shift, facilitating its use in isotope dilution mass spectrometry, which is considered a gold-standard quantification technique.

Additionally, substituted hippurate analogs have been identified as substrates and inhibitors of peptidylglycine α -hydroxylating monooxygenase (PHM).[7][9]

Metabolic Pathway

The non-deuterated form, 3-methylhippuric acid, is a biological indicator of exposure to the industrial solvent m-xylene. The metabolic conversion process is a key area of study in toxicology and occupational health.



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